

A Comparative Guide to Fast Orange® Hand Cleaner Formulations and Suppliers

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Compound of Interest

Compound Name: Fast Orange

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An Objective Analysis for Industrial, Professional, and DIY Users

Fast Orange®, a leading brand from Permatex, is a staple in workshops, garages, and industrial settings for its effective removal of grease, grime, and other tough soils.^{[1][2]} This guide provides a detailed comparison of the various **Fast Orange®** formulations available and evaluates key suppliers to help users select the most suitable product and purchasing source for their needs. While the prompt's initial framing was oriented towards a scientific research context, this analysis has been adapted to the product's actual application, focusing on practical performance characteristics and procurement options.

I. Comparison of Fast Orange® Product Formulations

Fast Orange® offers a range of hand cleaners, each formulated with specific features to address different cleaning needs and user preferences. The core of the product line is its waterless, petroleum solvent-free formula that utilizes the cleaning power of citrus.^{[1][3]} Key formulations are fortified with skin conditioners like aloe, lanolin, and glycerin to prevent drying and soothe rough hands.^[4]

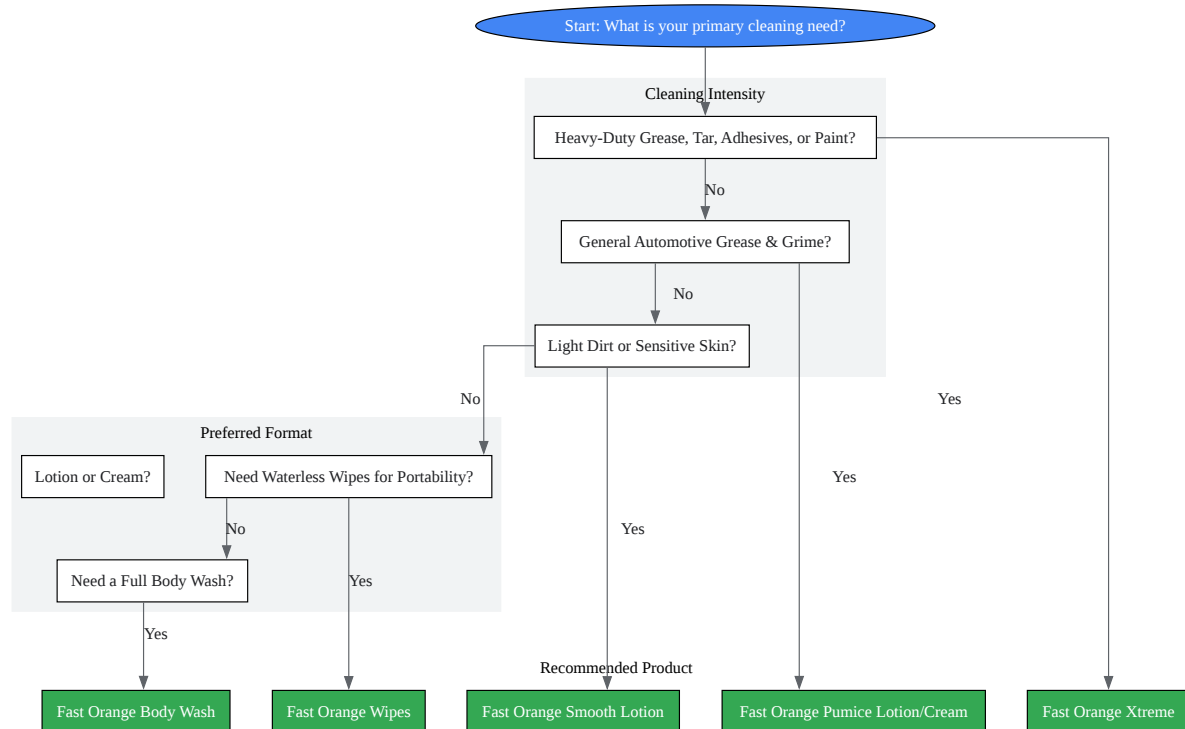
The table below summarizes the primary product variations and their key attributes.

Product Line	Key Scrubber	Consistency	Key Features & Benefits	Common Applications
Fine Pumice Lotion	Fine Pumice	Lotion	The #1 selling formula; deep cleans tough dirt and grime; can be used with or without water.[1]	General purpose automotive and shop use, removing grease, oil, and everyday dirt.
Smooth Lotion	None	Lotion	Ideal for sensitive skin; effective on laundry stains, scuff marks, and other household cleaning needs. [4]	Lighter-duty cleaning, use by individuals with sensitive skin, household stain removal.
Pumice Cream	Pumice	Cream	Thicker consistency than the lotion, preferred by users who want a less runny formula.[5]	Heavy-duty cleaning where a thicker, more concentrated product is desired.
Xtreme (Walnut & Pumice)	Walnut Shells & Pumice	Lotion	The strongest formula, utilizing two types of scrubbers for maximum cleaning power; features odor neutralizers.[6][7]	Removing extremely stubborn grease, grime, tar, adhesives, and paint.[6]
Heavy Duty Wipes	Dual-Textured Towel	Wipes	Abrasive side for scrubbing and a smooth side for wiping; waterless	Mobile cleaning, quick cleanups on the go, cleaning tools

			cleanup for hands, tools, and surfaces. [7]	and work surfaces.
Heavy Duty Body Wash	Infused Pumice	Gel	All-over body wash designed to scrub away dirt, grease, and sweat while moisturizing the skin. [7]	Post-work full-body cleaning for mechanics, contractors, and other tradespeople.

II. Workflow for Product Selection

To assist in selecting the appropriate **Fast Orange®** product, the following workflow diagram outlines a decision-making process based on cleaning requirements and user preferences.



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Fast Orange® Product Selection Workflow

III. Comparison of Major Online Suppliers

Fast Orange® products are widely available through various online retailers and industrial suppliers. The choice of supplier may depend on factors such as price, product availability, shipping options, and whether the purchase is for individual or bulk use.

Supplier	Typical Product Range	Target Audience	Notable Features
Walmart	Good selection of common sizes (e.g., 1 Gallon, 4.5 lbs cream). [5]	DIY Consumers, Small Businesses	Competitive pricing, options for in-store pickup or delivery. [5]
CARiD.com	Extensive range of lotions, creams, and bar soaps. [8]	Automotive Enthusiasts, Mechanics	Specializes in automotive parts and accessories, often provides detailed product descriptions. [8]
Tools 4 Painting	Carries various sizes, including 14 oz. tubs and 1 Gallon jugs. [9]	Professional Trades, Body Shops	Offers related industrial supplies; may offer free shipping on qualifying orders. [9]
Wholesale Janitorial Supply	Focus on bulk quantities, such as cases of 1-gallon dispensers. [10]	Businesses, Janitorial Services	Geared towards commercial and bulk purchases, offering case pricing. [10]
MacMor Industries	Sells industrial sizes like the 1-gallon jug. [11]	Industrial and Facility Maintenance	Caters to business accounts with account-specific pricing. [11]

IV. Experimental Protocols (Adapted for Practical Application)

While laboratory-style experimental protocols are not applicable, a standardized method for evaluating hand cleaner efficacy can be established for practical, real-world comparison.

Protocol for Evaluating Hand Cleaner Performance:

- **Contaminant Application:** Apply a standardized amount (e.g., 2 grams) of a consistent, tough-to-clean substance (e.g., automotive bearing grease) evenly across the palms, fingers, and back of hands.
- **Product Application:** Dispense a pre-determined amount (e.g., 4 mL) of the **Fast Orange®** product to be tested onto the contaminated hands.
- **Cleaning Action:** Rub hands together vigorously for a set duration (e.g., 45 seconds), ensuring all contaminated surfaces are treated. For waterless formulas, do not introduce water at this stage.
- **Removal:**
 - **Waterless Method:** Thoroughly wipe hands with a clean, dry cloth.
 - **Rinse Method:** Rinse hands under a controlled stream of lukewarm water for 20 seconds.
- **Evaluation:**
 - **Visual Assessment:** Visually inspect hands for any remaining traces of the contaminant, particularly in nail beds and skin creases.
 - **Tactile Assessment:** Feel the skin for any residual greasy or sticky texture.
 - **Skin Condition:** After drying, assess skin for signs of dryness, irritation, or softness.
- **Documentation:** Record observations and assign a comparative rating (e.g., on a scale of 1-5) for cleaning effectiveness and post-use skin feel.

This standardized approach allows for a consistent and objective comparison of different hand cleaner formulations in a practical setting.

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